

Introduction: The Strategic Value of a Stabilized Thiophene Building Block

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Compound of Interest

Compound Name: *Thiophen-3-amine oxalate*

CAS No.: 478149-05-2

Cat. No.: B3425855

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In the landscape of medicinal chemistry and materials science, heterocyclic scaffolds form the bedrock of innovation. Among these, the thiophene ring is a privileged structure, prized for its unique electronic properties and its ability to engage in biological interactions mimicking a phenyl ring while offering distinct metabolic profiles. Thiophen-3-amine, in particular, serves as a critical nucleophilic building block, providing a direct vector for introducing functionality at the 3-position of the thiophene core.

However, the free amine form (CAS 17721-06-1) is known to be unstable, prone to oxidation and polymerization, which complicates its storage and handling.^[1] The synthesis of its oxalate salt, **Thiophen-3-amine oxalate** (CAS 861965-63-1), provides a robust solution to this challenge. By forming a stable, crystalline salt, the amine's reactivity is masked, rendering a bench-stable, easily weighable solid that can be stored long-term and used to generate the free amine in situ or as needed. This guide provides a comprehensive overview of the synthesis, properties, and core applications of this valuable synthetic intermediate for researchers, chemists, and drug development professionals.

Part 1: Physicochemical and Safety Profile

A clear understanding of the compound's properties is foundational to its effective use. The data below is compiled for both the stable oxalate salt and its parent free amine for comparative purposes.

1.1: Quantitative Data Summary

Property	Thiophen-3-amine oxalate	Thiophen-3-amine (Free Base)	Reference(s)
CAS Number	861965-63-1	17721-06-1	[2][3][4]
Molecular Formula	C ₆ H ₇ NO ₄ S	C ₄ H ₅ NS	[2][3]
Molecular Weight	189.19 g/mol	99.15 g/mol	[2][3]
Appearance	Off-white to light brown solid	Colorless to light yellow liquid/solid	[5]
Purity (Typical)	≥95%	≥97%	[3][6]
Storage Conditions	Sealed in dry, room temperature, protect from light	4°C, protect from light, stored under nitrogen	[3][5][7]
Topological Polar Surface Area (TPSA)	100.62 Å ²	26.02 Å ²	[3][6]
LogP (Computed)	0.4859	1.3303	[3][6]

1.2: Safety and Handling

Thiophen-3-amine oxalate is classified under GHS07 with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

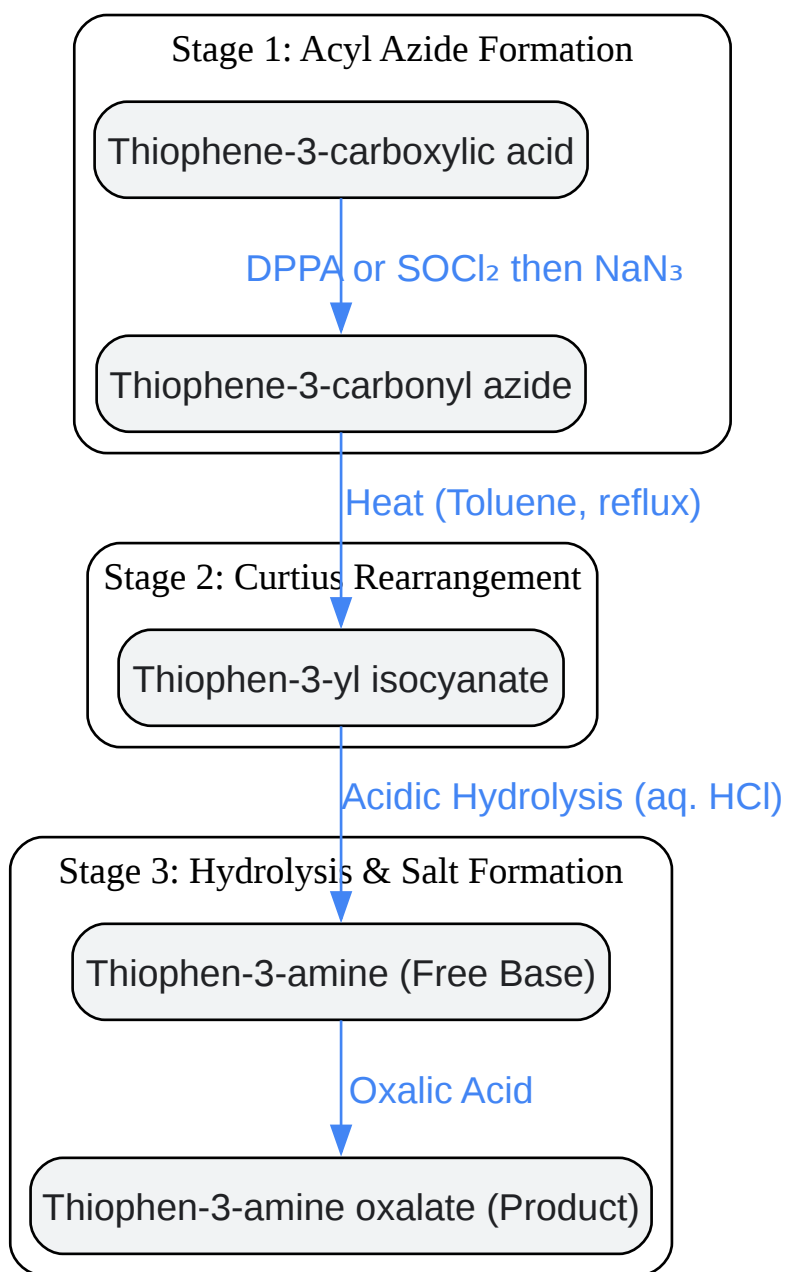
The parent compound, Thiophen-3-amine, is noted for its instability towards oxidation and polymerization.^[1] When generated, it should be used promptly or stored under an inert atmosphere (e.g., nitrogen or argon) at reduced temperatures to minimize degradation.

Part 2: Synthesis and Purification

The free amine is not readily available and is unstable, making a reliable synthesis of the core moiety from stable precursors a critical first step. The most robust and versatile method for preparing thiophen-3-amine is via the Curtius rearrangement, starting from the commercially available and stable thiophene-3-carboxylic acid.^{[1][8][9]} The resulting amine is then immediately converted to its stable oxalate salt.

2.1: Workflow for Synthesis

The overall synthetic pathway is a three-stage process designed to manage the sensitive nature of the intermediates and the final free amine.



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Caption: Overall workflow for the synthesis of **Thiophen-3-amine oxalate**.

2.2: Experimental Protocol: Synthesis of Thiophen-3-amine via Curtius Rearrangement

This protocol describes the conversion of thiophene-3-carboxylic acid to the free amine.

Causality: The Curtius rearrangement is chosen because it proceeds through a stable acyl azide intermediate and avoids the use of harsh reducing agents that could affect the thiophene ring.[8][9] The isocyanate product is a versatile intermediate that can be cleanly hydrolyzed.

Step 1: Formation of Thiophene-3-carbonyl azide

- To a stirred solution of thiophene-3-carboxylic acid (1.0 eq) in anhydrous toluene (approx. 0.2 M) under an argon atmosphere, add triethylamine (1.1 eq).
- Cool the mixture to 0 °C in an ice bath.
- Add diphenylphosphoryl azide (DPPA) (1.1 eq) dropwise over 15 minutes, ensuring the temperature remains below 5 °C.
- Allow the reaction to warm to room temperature and stir for 4-6 hours. The reaction progress can be monitored by TLC or IR spectroscopy (disappearance of the carboxylic acid O-H stretch, appearance of the azide stretch at $\sim 2140\text{ cm}^{-1}$).
 - Self-Validation: The formation of the acyl azide is the rate-limiting step for the subsequent rearrangement. Ensuring this step goes to completion is critical.

Step 2: Rearrangement to Thiophen-3-yl isocyanate

- Once the formation of the acyl azide is complete, slowly heat the reaction mixture to reflux (approx. 110 °C).
- Maintain reflux for 2-3 hours. Vigorous evolution of nitrogen gas will be observed. The reaction is complete when gas evolution ceases.
 - Causality: Heating provides the energy needed to overcome the activation barrier for the concerted rearrangement, where the thienyl group migrates as nitrogen gas is extruded.[8] The isocyanate can be observed by IR spectroscopy (strong stretch at $\sim 2270\text{ cm}^{-1}$).

Step 3: Hydrolysis to Thiophen-3-amine

- Cool the reaction mixture containing the isocyanate to room temperature.

- Slowly and carefully pour the toluene solution into a flask containing 3M hydrochloric acid (approx. 5 eq) at 0 °C.
- Heat the biphasic mixture to 80-90 °C and stir vigorously for 2-4 hours to hydrolyze the intermediate carbamic acid and ensure complete decarboxylation.
- Cool the mixture to room temperature. Transfer to a separatory funnel and wash the aqueous layer with diethyl ether or ethyl acetate (2x) to remove any non-basic organic impurities.
- Basify the aqueous layer to pH > 10 by the slow addition of cold 5M NaOH or solid K₂CO₃.
- Extract the liberated free amine into dichloromethane or ethyl acetate (3x).
- Combine the organic extracts, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate in vacuo at low temperature (<30 °C) to yield crude thiophen-3-amine.
 - Trustworthiness: The amine is volatile and unstable.^[1] Minimal exposure to heat and air is essential. It is highly recommended to proceed immediately to the salt formation step.

2.3: Experimental Protocol: Formation of Thiophen-3-amine oxalate

Causality: Oxalic acid is a cheap, crystalline, and strong dicarboxylic acid that readily forms a stable, easily filtered salt with the basic amine, effectively "trapping" and purifying the product from the crude reaction mixture.

- Dissolve the crude thiophen-3-amine from the previous step in a minimal amount of isopropanol or ethanol.
- In a separate flask, dissolve oxalic acid (1.0 eq) in a minimal amount of the same alcohol, heating gently if necessary.
- Slowly add the oxalic acid solution to the stirred amine solution at room temperature.
- A precipitate should form immediately or upon cooling in an ice bath. Stir the resulting slurry for 30-60 minutes at 0 °C to maximize precipitation.

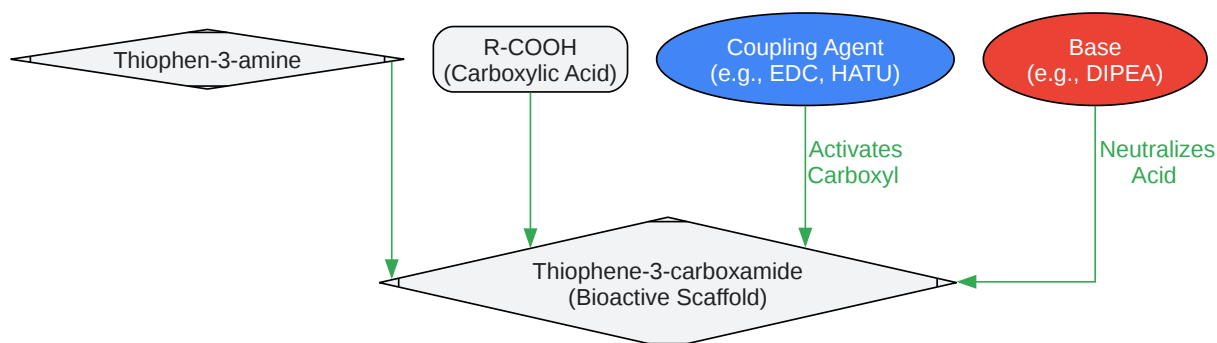
- Collect the solid product by vacuum filtration.
- Wash the filter cake with a small amount of cold isopropanol, followed by cold diethyl ether, to remove any residual impurities.
- Dry the solid under vacuum to a constant weight. The product, **Thiophen-3-amine oxalate**, should be an off-white to light brown solid.

Part 3: Reactivity and Synthetic Applications

The primary utility of thiophen-3-amine is as a nucleophile and a precursor to a wide array of substituted thiophenes. Its most common and impactful application is in the formation of amides, leading to scaffolds with significant biological activity.

3.1: Core Reactivity: Amide Bond Formation

The amine group readily undergoes acylation with carboxylic acids, acid chlorides, or anhydrides. Modern peptide coupling reagents are highly effective for this transformation. Thiophene-3-carboxamides are key structural motifs in the development of kinase inhibitors, such as those targeting VEGFR-2 and JNK.^{[10][11]}



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Caption: Key application: Amide coupling to form bioactive scaffolds.

3.2: Experimental Protocol: Synthesis of a Representative Thiophene-3-Carboxamide

This protocol details a standard amide coupling using EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) as the coupling agent.

Step 1: In Situ Liberation of the Free Amine

- Suspend **Thiophen-3-amine oxalate** (1.0 eq) in dichloromethane (DCM).
- Add a saturated aqueous solution of sodium bicarbonate (NaHCO_3) and stir vigorously for 15-20 minutes until all solids have dissolved.
- Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous phase one more time with DCM.
- Combine the organic layers, dry over anhydrous Na_2SO_4 , filter, and use the resulting solution of free thiophen-3-amine directly in the next step.

Step 2: Amide Coupling

- To a stirred solution of the desired carboxylic acid (1.0 eq) in anhydrous DCM under an argon atmosphere, add EDC (1.2 eq) and 4-(Dimethylamino)pyridine (DMAP) (0.1 eq). Stir for 15 minutes at room temperature to form the activated ester.
- Add the solution of thiophen-3-amine (1.05 eq) from Step 1 to the activated carboxylic acid mixture.
- Stir the reaction at room temperature for 12-24 hours. Monitor progress by TLC or LC-MS.
- Upon completion, dilute the reaction mixture with DCM and wash sequentially with 1M HCl, saturated aq. NaHCO_3 , and brine.
- Dry the organic layer over Na_2SO_4 , filter, and concentrate in vacuo.
- Purify the crude product by flash column chromatography on silica gel to yield the pure N-(thiophen-3-yl)amide.

- Trustworthiness: This standard coupling procedure is well-established for forming amide bonds and is adaptable to a wide range of carboxylic acids, making it a reliable method for generating libraries of compounds for structure-activity relationship (SAR) studies.^[7]

Conclusion

Thiophen-3-amine oxalate is more than a mere chemical; it is a strategic asset for synthetic and medicinal chemists. It successfully captures the synthetic potential of the unstable thiophen-3-amine core in a stable, manageable form. The synthetic routes and reaction protocols detailed herein provide a validated framework for accessing and utilizing this building block. Its demonstrated utility in forming thiophene-3-carboxamides, a scaffold present in numerous developmental drug candidates, underscores its importance and ensures its continued relevance in the pursuit of novel therapeutics and functional materials.

References

- Google Patents. (1989). US4847386A - Process for preparing thiophene derivatives.
- Al-Ostath, A., et al. (2022). Anticancer Activity of Thiophene Carboxamide Derivatives as CA-4 Biomimetics: Synthesis, Biological Potency, 3D Spheroid Model, and Molecular Dynamics Simulation. National Center for Biotechnology Information (PMC). Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Curtius rearrangement. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **Thiophen-3-amine oxalate**. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). Cas 861965-63-1, **thiophen-3-amine oxalate**. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Hofmann rearrangement. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Thiophen-3-amine. Retrieved from [\[Link\]](#)
- Der Pharma Chemica. (2011). Synthesis, properties and biological activity of thiophene: A review. Retrieved from [\[Link\]](#)
- Organic Syntheses. (n.d.). 3-bromothiophene. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Amine synthesis by nitro compound reduction. Retrieved from [\[Link\]](#)

- Jevtić, I. I., et al. (2016). Hofmann Rearrangement of Carboxamides Mediated by N-Bromoacetamide. Synthesis. Retrieved from [[Link](#)]
- Almac. (2020). Tandem Continuous Flow Curtius Rearrangement and Subsequent Enzyme-Mediated Impurity Tagging. Retrieved from [[Link](#)]
- Kumar, A., & Ghorai, P. (2018). The Curtius Rearrangement: Mechanistic Insight and Recent Applications in Natural Product Syntheses. National Center for Biotechnology Information (PMC). Retrieved from [[Link](#)]
- Wikipedia. (n.d.). 3-Bromothiophene. Retrieved from [[Link](#)]
- Organic Chemistry Portal. (n.d.). Curtius Rearrangement. Retrieved from [[Link](#)]
- Beilstein Journals. (2015). An efficient synthesis of N-substituted 3-nitrothiophen-2-amines. Retrieved from [[Link](#)]
- National Center for Biotechnology Information (PMC). (2015). An efficient synthesis of N-substituted 3-nitrothiophen-2-amines. Retrieved from [[Link](#)]
- Matrix Fine Chemicals. (n.d.). THIOPHEN-3-AMINE | CAS 17721-06-1. Retrieved from [[Link](#)]
- YouTube. (2013). Mod-31 Lec-35 Thiophene Synthesis. Retrieved from [[Link](#)]
- PubMed. (2022). Discovery of novel thiophene-3-carboxamide derivatives as potential VEGFR-2 inhibitors with anti-angiogenic properties. Retrieved from [[Link](#)]
- ResearchGate. (2014). (PDF) Thiophene Oxidation and Reduction Chemistry. Retrieved from [[Link](#)]
- National Center for Biotechnology Information (PMC). (2014). Design, Synthesis, and Structure-Activity Relationship Studies of Thiophene-3-carboxamide Derivatives as Dual Inhibitors of the c-Jun N-Terminal Kinase. Retrieved from [[Link](#)]

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Sources

- [1. echemi.com \[echemi.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
- [4. THIOPHEN-3-AMINE | CAS 17721-06-1 \[matrix-fine-chemicals.com\]](#)
- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Anticancer Activity of Thiophene Carboxamide Derivatives as CA-4 Biomimetics: Synthesis, Biological Potency, 3D Spheroid Model, and Molecular Dynamics Simulation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Curtius rearrangement - Wikipedia \[en.wikipedia.org\]](#)
- [9. The Curtius Rearrangement: Mechanistic Insight and Recent Applications in Natural Product Syntheses - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Discovery of novel thiophene-3-carboxamide derivatives as potential VEGFR-2 inhibitors with anti-angiogenic properties - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Design, Synthesis, and Structure-Activity Relationship Studies of Thiophene- 3-carboxamide Derivatives as Dual Inhibitors of the c-Jun N-Terminal Kinase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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